

An In-depth Technical Guide to Sodium Nitromalonaldehyde

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Compound of Interest

Compound Name: Sodium nitromalonaldehyde

Cat. No.: B7817628

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This technical guide provides a comprehensive overview of **sodium nitromalonaldehyde**, a versatile reagent in organic synthesis. It is intended for researchers, scientists, and professionals in drug development and materials science, offering detailed information on its properties, synthesis, and applications.

Chemical Identity and Properties

Sodium nitromalonaldehyde is an organic compound that exists in both anhydrous and monohydrate forms. The monohydrate is the more commonly supplied form.

CAS Number:

- **Sodium Nitromalonaldehyde** Monohydrate: 34461-00-2[1][2][3][4]
- **Sodium Nitromalonaldehyde** (Anhydrous): 34461-00-2[5][6]

Synonyms: (1-Formyl-1-nitro-2-oxoethyl) sodium, 3-Hydroxy-2-nitro-2-propenal sodium salt, Sodium nitromalondialdehyde.[4]

The quantitative properties of **sodium nitromalonaldehyde** are summarized in the table below.

Property	Anhydrous Form	Monohydrate Form
Molecular Formula	$C_3H_2NNaO_4$ [1][4][5]	$C_3H_2NNaO_4 \cdot H_2O$ [2]
Molecular Weight	139.04 g/mol [1][4][5]	157.06 g/mol [2]
Appearance	-	White crystalline solid[1][7], Pink or tan needles[8]
Melting Point	-	120-124 °C[1]
Boiling Point	257.1 °C at 760 mmHg[3]	-
Flash Point	126.1 °C[1][3]	Not Applicable
Vapor Pressure	0.00222 mmHg at 25 °C[1][3]	-
Solubility	Soluble in water and polar organic solvents[1][7]	Soluble in water and polar organic solvents[1][7]
Storage Temperature	2-8 °C[5]	2-8 °C

Safety and Handling

Sodium nitromalonaldehyde is a hazardous substance that requires careful handling.

- **Hazards:** It is harmful if swallowed, inhaled, or comes into contact with skin, and it causes severe skin burns and eye damage.[1][7] It is also classified as highly flammable and is reported to react violently with water.[1][7] Caution is advised as it may form explosive peroxides and is considered impact-sensitive and thermally unstable.[1][7][8]
- **Personal Protective Equipment (PPE):** Appropriate PPE, including eye shields, face shields, gloves, and a P3 respirator cartridge or N95 dust mask, should be worn when handling this compound.
- **Storage:** Store in a cool, dry place, away from sources of ignition, at a temperature between 2-8°C.[5] It is classified under Storage Class 8A for combustible, corrosive hazardous materials.

Experimental Protocols: Synthesis

A reliable method for the preparation of **sodium nitromalonaldehyde** monohydrate is documented in Organic Syntheses.[8] The procedure involves the reaction of mucobromic acid with sodium nitrite.

Materials:

- 2-liter three-necked round-bottomed flask
- Thermometer, dropping funnel, mechanical stirrer, gas vent
- Mucobromic acid (258 g, 1 mole)
- Sodium nitrite (258 g, 3.74 moles)
- 95% Ethanol (650 ml)
- Water (350 ml)
- Ice bath

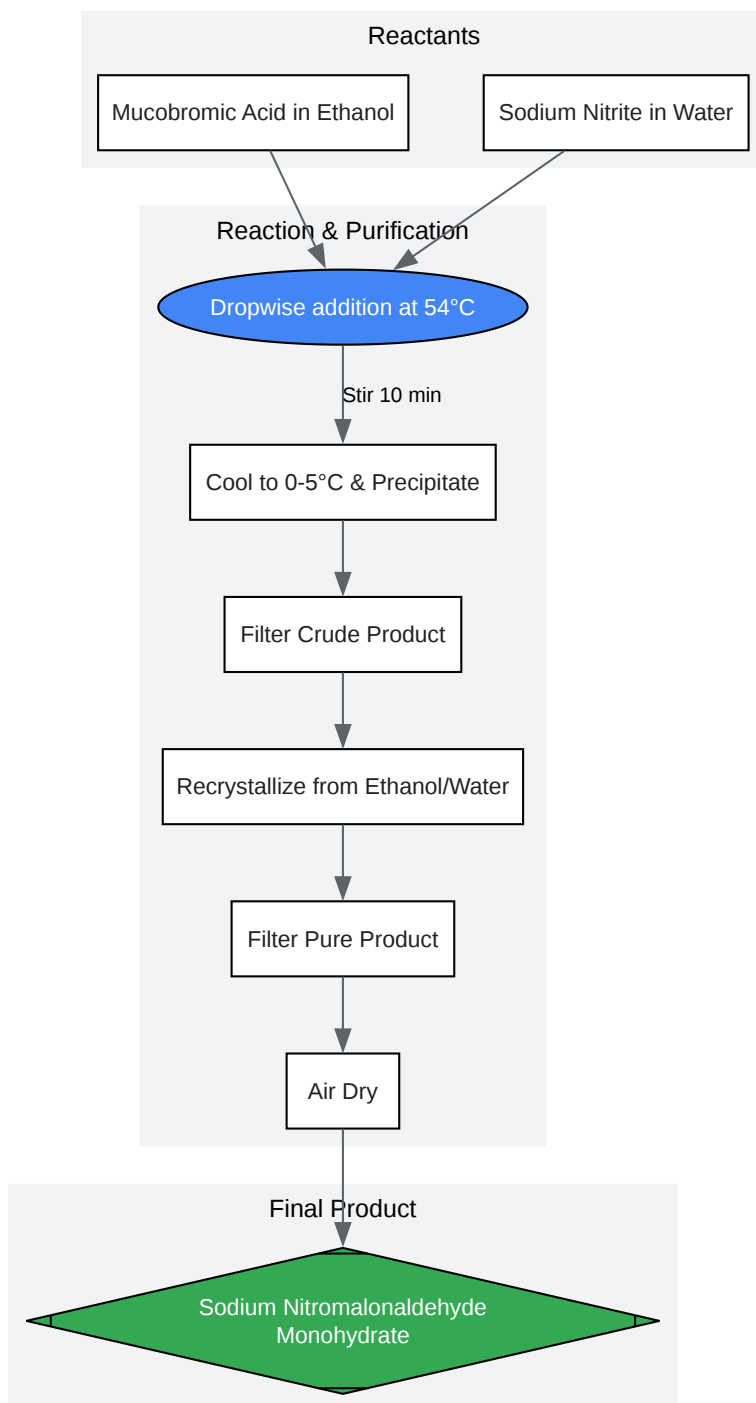
Procedure:

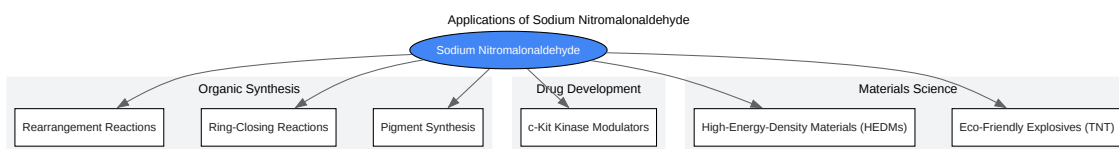
- **Preparation of Sodium Nitrite Solution:** In the flask, dissolve 258 g of sodium nitrite in 250 ml of water. Heat and stir the mixture to ensure complete dissolution.
- **Preparation of Mucobromic Acid Solution:** Dissolve 258 g of mucobromic acid in 250 ml of warm 95% ethanol.
- **Reaction:** Transfer the mucobromic acid solution to the dropping funnel. Add it dropwise to the stirred sodium nitrite solution over a period of 70-80 minutes. A mildly exothermic reaction will occur, turning the solution deep red and evolving gas.
- **Temperature Control:** Maintain the reaction temperature at $54 \pm 1^\circ\text{C}$ using an ice bath as needed.

- **Stirring and Cooling:** After the addition is complete, stir the mixture for an additional 10 minutes at the same temperature. Then, cool the mixture to 0–5°C in an ice bath, which will cause a fine, yellow precipitate to form.
- **Isolation of Crude Product:** Collect the yellow precipitate on a pre-chilled Büchner funnel.
- **Recrystallization:** Transfer the moist crude product to a 1-liter flask. Add a mixture of 400 ml of 95% ethanol and 100 ml of water and heat to boiling.
- **Purification:** Filter the hot solution to remove any fine yellow solid impurities. Cool the clear red filtrate to 0–5°C to induce crystallization.
- **Final Product:** Collect the recrystallized product, which appears as pink or tan needles, on a Büchner funnel and air-dry at room temperature. The expected yield is 57–65 g (36–41%).^[8]

A simpler, alternative method involves the reaction of nitromalonaldehyde with sodium hydroxide, followed by filtration, crystallization, and drying.^{[1][7]}

Synthesis of Sodium Nitromalonaldehyde Monohydrate





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